

A Technical Guide to the Physical Properties of Dodecanedioyl Dichloride

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Compound of Interest

Compound Name: Dodecanedioyl Dichloride

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This technical guide provides a comprehensive overview of the key physical properties of **dodecanedioyl dichloride**, with a specific focus on its melting and boiling points. This document also outlines generalized experimental protocols for the determination of these properties and illustrates a typical reaction workflow for this class of compounds.

Introduction to Dodecanedioyl Dichloride

Dodecanedioyl dichloride (CAS Number: 4834-98-4) is a diacyl chloride derived from dodecanedioic acid. Its chemical structure features a twelve-carbon backbone with reactive acyl chloride groups at both ends, making it a valuable bifunctional monomer in polymerization reactions. It is primarily used in the synthesis of polymers such as polyamides and polyesters, as well as in the production of various other organic compounds.

It is important to distinguish **dodecanedioyl dichloride** (C12) from the shorter-chain decanedioyl dichloride (C10), also known as sebacoyl chloride. While structurally similar, their physical properties differ significantly. This guide will focus exclusively on **dodecanedioyl dichloride**.

Physical Properties

The melting and boiling points are critical physical constants that provide information about the purity and identity of a compound. For **dodecanedioyl dichloride**, these properties are well-

defined under specific conditions.

Quantitative Data Summary

The table below summarizes the key physical properties of **dodecanedioyl dichloride**.

Physical Property	Value	Conditions
Melting Point	125-126 °C	Not Specified
Boiling Point	140 °C	at 0.5 mmHg

Experimental Protocols

While specific experimental procedures for the determination of the melting and boiling points of **dodecanedioyl dichloride** are not extensively detailed in publicly available literature, the following sections describe generalized and widely accepted methods for such determinations for reactive organic compounds.

Melting Point Determination (General Protocol)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol is a general method for determining the melting point of a solid organic compound like **dodecanedioyl dichloride** using a capillary tube method.^{[1][2]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small, dry sample of the crystalline solid is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the closed end. The packed sample height should be 2-3 mm.
- **Melting Point Measurement:**
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a moderate rate until the temperature is about 15-20°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has melted is recorded as the end of the melting range.

Boiling Point Determination at Reduced Pressure (General Protocol)

Due to its high boiling point at atmospheric pressure, **dodecanedioyl dichloride**'s boiling point is typically measured under reduced pressure to prevent decomposition. The following is a general protocol for determining the boiling point of a high-boiling liquid under vacuum.^{[3][4][5][6][7]}

Apparatus:

- Distillation flask (e.g., round-bottom flask)
- Condenser
- Receiving flask
- Thermometer and adapter

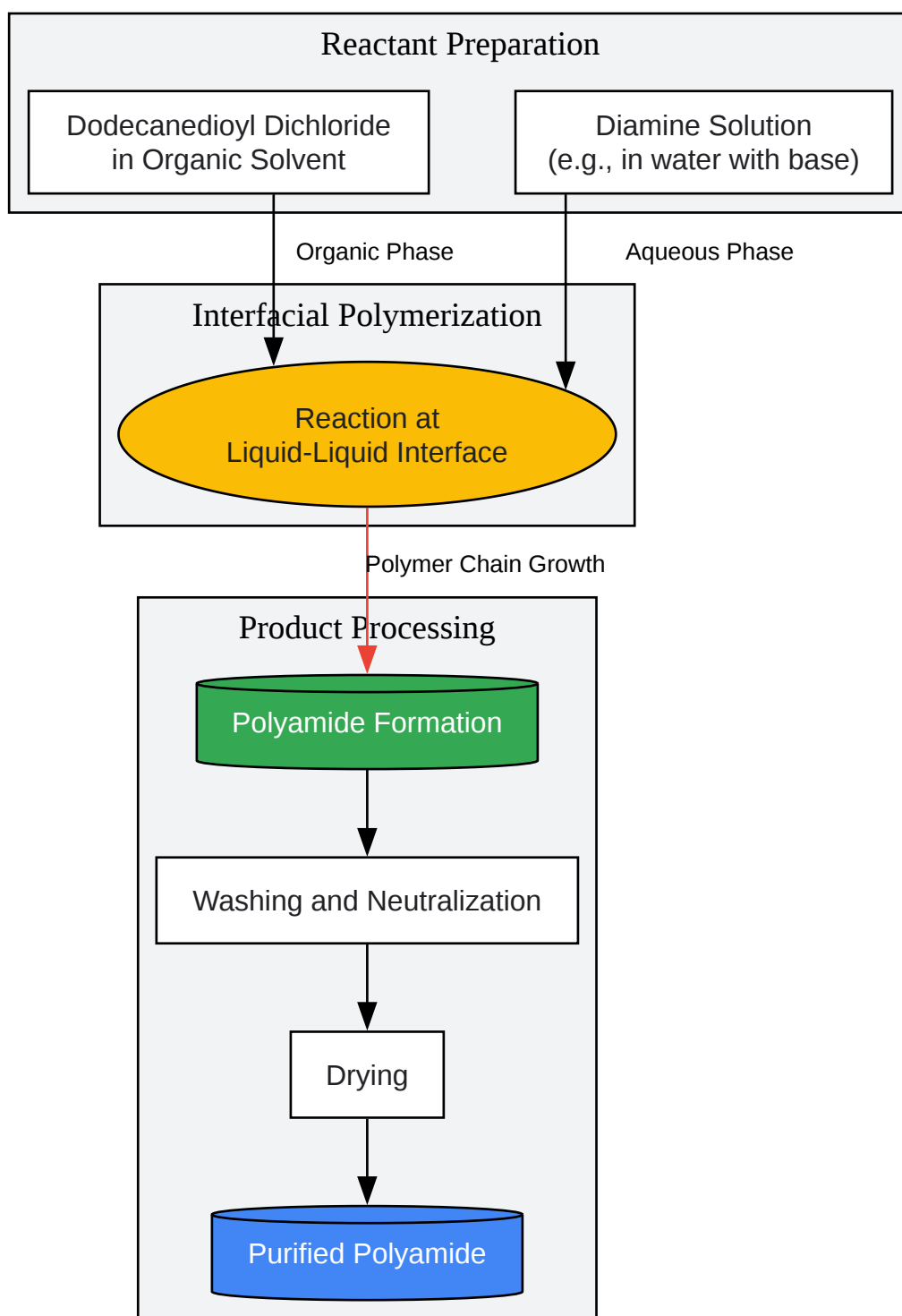
- Vacuum source (e.g., vacuum pump)
- Manometer
- Heating mantle
- Boiling chips or magnetic stirrer

Procedure:

- **Apparatus Setup:** A distillation apparatus is assembled. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm leading to the condenser.
- **Sample Introduction:** The liquid sample and a few boiling chips are placed in the distillation flask.
- **Vacuum Application:** The system is carefully evacuated to the desired pressure, which is monitored by the manometer.
- **Heating:** The sample is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase and then stabilize.
- **Boiling Point Reading:** The stable temperature at which the liquid is distilling is recorded as the boiling point at that specific pressure. The pressure must be recorded alongside the temperature.

Logical Workflow and Visualization

Dodecanedioyl dichloride is a key reactant in polymerization, particularly in interfacial polymerization to form polyamides. The following diagram illustrates the general workflow for such a reaction.



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Caption: Workflow for Polyamide Synthesis via Interfacial Polymerization.

This diagram illustrates the process where **dodecanedioyl dichloride**, dissolved in an organic solvent, reacts with a diamine in an aqueous solution at the interface of the two immiscible liquids. This interfacial polymerization leads to the formation of a polyamide, which is then washed, neutralized, and dried to yield the final polymer product.[8][9] This method is a common application for diacyl chlorides in materials science.

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